

Application Note: Solvent Casting of Capryloyl Lysine-Functionalized Biodegradable Films

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Compound of Interest

Compound Name: *N2-Capryloyl lysine*

CAS No.: 75383-80-1

Cat. No.: B1677609

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Executive Summary & Rationale

Capryloyl Lysine (CL) is an amphiphilic amino acid derivative consisting of an L-lysine head group and a C8 (caprylic) fatty acid tail. In the context of biodegradable films, CL is rarely the sole film-forming agent due to its low molecular weight.^[1] Instead, it serves as a critical functional modifier within biodegradable polymer matrices (such as Polylactic Acid [PLA], Polycaprolactone [PCL], or Chitosan).^[1]

Key Functional Benefits in Films:

- **Surface Modification:** CL's amphiphilic nature drives it to the air-film interface during solvent evaporation, creating a hydrophobic, lubricious surface.^[1]
- **Antimicrobial Activity:** The C8 chain provides bacteriostatic properties, essential for wound dressing or active packaging applications.^[1]
- **Plasticization:** At specific concentrations, CL can disrupt polymer chain packing, acting as a co-plasticizer to reduce brittleness.^[1]

This protocol details the Solvent Casting-Dispersion Method, specifically engineered to overcome CL's low solubility in standard solvents and ensure homogeneous distribution within the film matrix.^[1]

Material Science & Solvent Selection^{[1][2]}

The success of solvent casting hinges on the Thermodynamic Compatibility between the matrix, the solvent, and the additive (CL).^[1]

Physicochemical Constraints

- Capryloyl Lysine Characteristics:
 - Structure: Zwitterionic head (Lysine) + Lipophilic tail (Capryloyl).
 - Solubility: Poor in water and most non-polar solvents. Soluble in strong polar aprotic solvents (DMSO, DMF) or acidic alcohols.^[1]
 - State: Typically a micro-crystalline powder.

Solvent Systems

Selection depends on the host polymer matrix.

Host Polymer	Primary Solvent	Co-Solvent for CL Dispersion	Rationale
PLA / PCL	Dichloromethane (DCM) or Chloroform	Methanol or Ethanol (10-20% v/v)	DCM dissolves the polymer; Alcohol aids CL dispersion and prevents aggregation.
Chitosan	1% Acetic Acid (aq)	Ethanol / Glycerol	Acidic pH protonates Chitosan and Lysine, improving compatibility.[1]
PVA	Water (Hot)	DMSO (trace) or Ethanol	DMSO ensures full dissolution of CL if optical clarity is required.

Detailed Protocol: Composite Film Casting

This workflow describes the preparation of a PLA-Capryloyl Lysine Composite Film (Hydrophobic Matrix), a common standard for biodegradable packaging and medical interfaces. [1]

Reagents & Equipment

- Matrix: Polylactic Acid (PLA), MW ~100 kDa.[1]
- Active: N-Capryloyl-L-Lysine (CL) powder (purity >98%).
- Solvent: Chloroform (HPLC Grade).
- Dispersant: Ethanol (Absolute).
- Equipment: Probe Sonicator, Magnetic Stirrer, Teflon Casting Dishes, Vacuum Oven.[1]

Step-by-Step Methodology

Phase 1: Preparation of Casting Solution

Step 1: Polymer Dissolution^[1]

- Weigh PLA to achieve a 5% w/v solution (e.g., 5g PLA in 100mL Chloroform).^[1]
- Stir at room temperature (25°C) for 4–6 hours until optically clear.
 - Checkpoint: Ensure no "swollen gel" particles remain.

Step 2: Capryloyl Lysine Dispersion (The Critical Step) CL will not dissolve in Chloroform; it must be dispersed as a stable colloid.^[1]

- Weigh CL equivalent to 1–5% w/w of the polymer mass.
- Pre-disperse CL in a minimum volume of Ethanol (ratio 1:5 w/v).
- High-Energy Homogenization: Add the CL/Ethanol slurry to the PLA solution.
- Sonication: Use a probe sonicator (20 kHz, 40% amplitude) for 5 minutes in pulse mode (30s ON / 10s OFF) to break agglomerates.
 - Mechanism:^[1] Sonication prevents the "clumping" typical of amphiphilic powders in non-polar solvents.

Phase 2: Casting & Controlled Drying

Step 3: Degassing

- Let the solution stand for 30 minutes or apply mild vacuum (-0.2 bar) to remove micro-bubbles generated during sonication.
 - Failure to degas results in pinholes in the final film.^[1]

Step 4: Casting

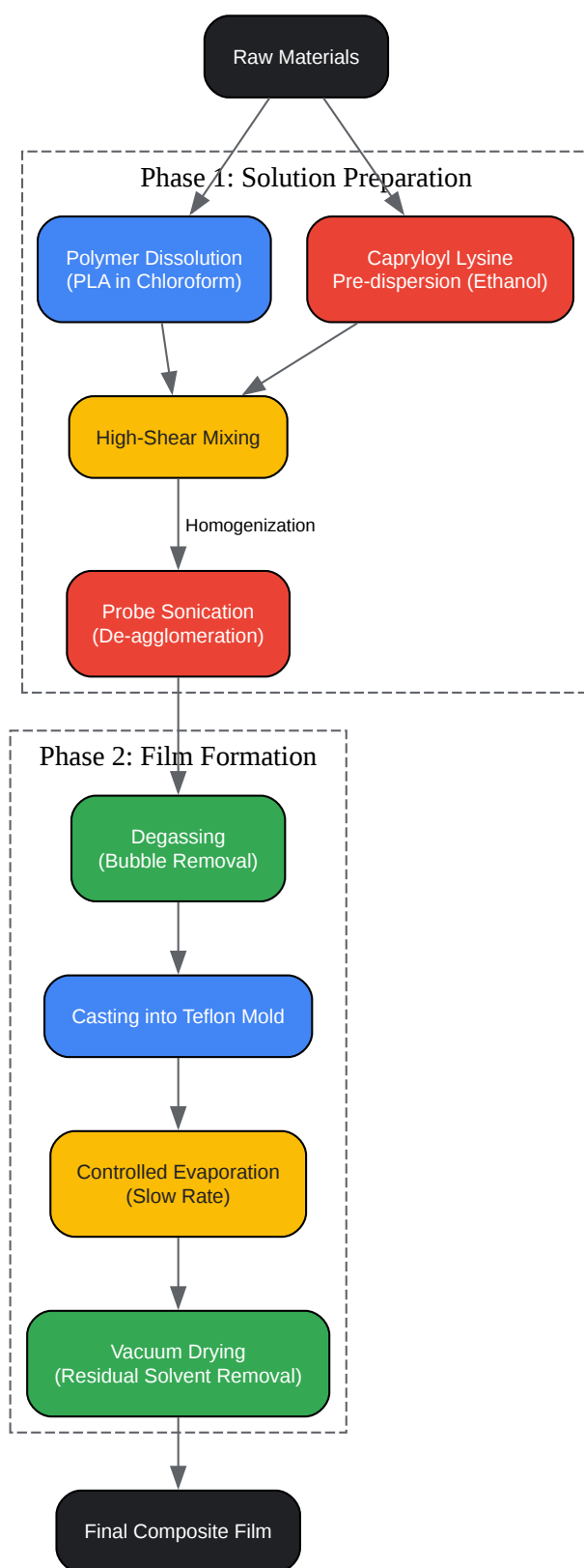
- Pour the solution into Teflon or glass petri dishes.
- Casting Density: Target 0.3 g/cm² of solution to achieve a dry film thickness of ~50–80 µm.

Step 5: Controlled Evaporation (Solvent Annealing)

- Cover the dish with a perforated lid or funnel to slow the evaporation rate.
 - Why? Rapid evaporation of Chloroform causes "Orange Peel" defects and phase separation of the CL.
- Dry at Room Temperature (20–22°C) for 24 hours.
- Vacuum Drying: Transfer films to a vacuum oven at 40°C for 12 hours to remove residual solvent (below ICH limits).

Process Visualization (Workflow Diagram)[1]

The following diagram illustrates the critical pathway for creating a homogeneous composite film, highlighting the dispersion step often missed in standard protocols.



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Figure 1: Workflow for solvent casting of Capryloyl Lysine composite films, emphasizing the sonication step for dispersion stability.

Characterization & Validation

To ensure the film meets "Drug Development" standards, the following validation assays are required:

Parameter	Method	Acceptance Criteria
Dispersion Homogeneity	SEM (Scanning Electron Microscopy)	Cross-section must show CL particles <5µm evenly distributed; no sedimentation layer.
Chemical Integrity	FTIR (ATR Mode)	Presence of Amide I/II bands (1650/1540 cm ⁻¹) from CL; no shift in Polymer ester bands.
Surface Hydrophobicity	Water Contact Angle	Addition of CL typically increases contact angle (more hydrophobic) due to C8 tails at surface.
Mechanical Properties	Tensile Testing (ASTM D882)	Elongation at break should not decrease by >20% compared to neat polymer (unless plasticization occurs).

Troubleshooting Guide

Issue 1: Film Opacity / White Spots

- Cause: Aggregation of Capryloyl Lysine particles (Phase Separation).
- Solution: Increase sonication energy or use a surfactant (e.g., Tween 80 at 0.1%) to stabilize the CL dispersion.^[1] Ensure the evaporation rate is slower.

Issue 2: Brittleness

- Cause: Solvent evaporation was too fast, locking in stress, or CL acted as a defect rather than a plasticizer.[1]
- Solution: Add a secondary plasticizer (e.g., PEG 400 or Glycerol) or anneal the film at 50°C post-drying.[1]

Issue 3: Pinholes

- Cause: Inadequate degassing after sonication.
- Solution: Apply vacuum (-0.5 bar) for 15 mins before casting.

References

- Ajinomoto Health & Nutrition. (n.d.).[2][3] Amihope® OL (N-Capryloyl Lysine) Technical Data Sheet. Retrieved from [\[Link\]](#)
- Nishikawa, M., et al. (2007).[1] "Novel amphiphilic poly(epsilon-caprolactone)-g-poly(L-lysine) degradable copolymers." Journal of Colloid and Interface Science. Retrieved from [\[Link\]](#) (Context on Lysine-based polymer synthesis).
- Shukla, S.C., et al. (2025).[1] "Sustainable antimicrobial packaging films: effectiveness of epsilon-poly-L-lysine in PLA/PBAT blend films." Sustainable Food Technology. Retrieved from [\[Link\]](#) (Protocol comparison for Lysine-based additives).

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Sources

- 1. MOB Beauty Soft Matte Lipstick ingredients (Explained) [\[incidecoder.com\]](#)
- 2. [ulprospector.com](#) [\[ulprospector.com\]](#)
- 3. [ulprospector.com](#) [\[ulprospector.com\]](#)

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